

Formaldoxime CAS number and molecular structure.

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Compound of Interest

Compound Name: *Formaldoxime*

Cat. No.: *B1209246*

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A Technical Guide to Formaldoxime

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **formaldoxime**, a versatile organic compound with significant applications in chemical synthesis. It details the compound's chemical identity, physicochemical properties, synthesis protocols, and key chemical transformations.

Chemical Identity and Molecular Structure

Formaldoxime, systematically named N-hydroxymethanimine, is the oxime of formaldehyde. [1] Its unique chemical identifier is the CAS number 75-17-2. [1][2][3] The compound has a molecular formula of CH_3NO and a molecular weight of 45.041 g/mol. [2][3]

The molecular structure of **formaldoxime** is planar. Microwave spectroscopy studies have determined the precise bond lengths and angles, revealing a notable difference between the cis- and trans-HCN bond angles. [4]

Molecular Structure Parameters [4]

Parameter	Value
Bond Length (CHcis)	1.085 Å
Bond Length (CHtrans)	1.086 Å
Bond Length (C=N)	1.276 Å
Bond Length (N-O)	1.408 Å
Bond Length (O-H)	0.956 Å
Bond Angle (HcisCN)	121° 46'
Bond Angle (HtransCN)	115° 33'
Bond Angle (CNO)	110° 12'

| Bond Angle (NOH) | 102° 41' |

Physicochemical Properties

Formaldoxime is a colorless liquid that exhibits a tendency to polymerize into a cyclic trimer, particularly in its pure form.^[1] For practical applications, it is often handled as a more stable aqueous solution or as its hydrochloride salt.^{[1][5]}

Quantitative Data Summary

Property	Value	Reference
Molecular Weight	45.041 g/mol	^[2]
Melting Point	2.5 °C	^[1]
Boiling Point	84 °C	^[1]
Density	0.93 g/cm ³	^[3]
Water Solubility	170 g/L (at 20 °C)	^[3]
Vapor Pressure	11.4 mmHg (at 25 °C)	^[3]
pKa	11.10 ± 0.10	^[3]

| Flash Point | 36.3 °C [\[3\]](#) |

Experimental Protocols

Synthesis of a 10% Aqueous Solution of **Formaldoxime**

This protocol is adapted from a procedure published in Organic Syntheses.[\[6\]](#)

Caution: This procedure should be conducted in a well-ventilated fume hood, as there is a potential for the generation of hydrogen cyanide (HCN) as a byproduct.[\[6\]](#)

Materials:

- Paraformaldehyde (11.5 g, 0.38 mole)
- Hydroxylamine hydrochloride (26.3 g, 0.38 mole)
- Hydrated sodium acetate (51 g, 0.38 mole)
- Deionized water (170 ml)

Procedure:

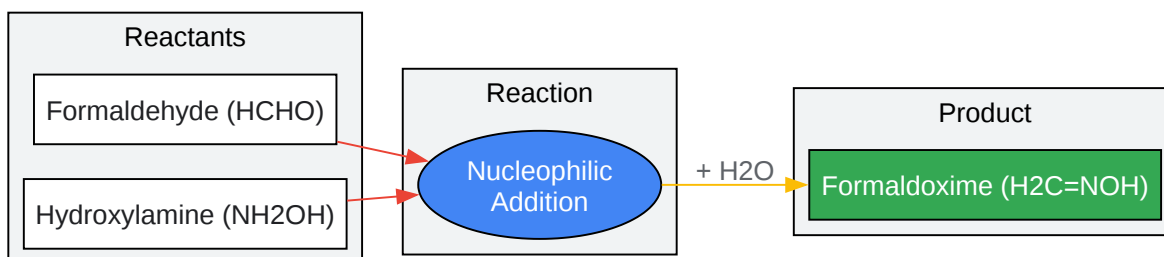
- Combine paraformaldehyde (11.5 g) and hydroxylamine hydrochloride (26.3 g) in 170 ml of water in a suitable reaction flask.
- Heat the mixture with stirring until a clear solution is achieved.
- To the clear solution, add hydrated sodium acetate (51 g).
- Gently boil the resulting mixture under reflux for 15 minutes.
- The resulting solution is an approximately 10% aqueous solution of **formaldoxime**, which can be used for subsequent synthetic steps.

Chemical Reactions and Applications

Formaldoxime is a valuable reagent in organic synthesis. Its primary application is in the conversion of aryl diazonium salts to the corresponding aryl aldehydes.[\[1\]](#)[\[5\]](#) The synthesis of

formaldoxime itself is a classic example of nucleophilic addition, where hydroxylamine acts as the nucleophile, attacking the electrophilic carbonyl carbon of formaldehyde.[5]

Logical Workflow: Synthesis of **Formaldoxime**



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Caption: Synthesis of **Formaldoxime** via Nucleophilic Addition.

Another key characteristic of **formaldoxime** is its tendency to trimerize, especially at higher concentrations or lower temperatures.[7] This equilibrium between the monomer and the trimer is an important consideration in its synthesis and storage.

Logical Relationship: Monomer-Trimer Equilibrium



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Caption: Equilibrium between **Formaldoxime** Monomer and Trimer.

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